

# 9-Anthraldehyde: A Technical Guide to Commercial Availability and Applications

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## Compound of Interest

Compound Name: 9-Anthraldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **9-Anthraldehyde**, a versatile aromatic aldehyde. It details its chemical and physical properties, lists major commercial suppliers, and presents established experimental protocols for its use in chemical synthesis and as a fluorescent probe. This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic chemistry, materials science, and drug development.

## Commercial Availability and Specifications

**9-Anthraldehyde** is readily available from a multitude of chemical suppliers worldwide, ensuring a stable supply for research and development purposes. The compound is typically offered in various purities, with the most common grades being 97%, 98%, and  $\geq 99\%$ .

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	642-31-9	[1]
Molecular Formula	C <sub>15</sub> H <sub>10</sub> O	[1]
Molecular Weight	206.24 g/mol	[1]
Appearance	Yellow to green crystalline powder	[2][3]
Melting Point	102-108 °C	[4][5]
Solubility	Soluble in toluene	[6]
Purity (Typical)	≥97.5% (GC)	[5]

## Major Commercial Suppliers

The following table lists some of the major global suppliers of **9-Anthraldehyde**, along with typical purities and package sizes offered. Please note that availability and pricing are subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Package Sizes
Thermo Fisher Scientific (Alfa Aesar)	98%	25 g, 100 g, 500 g[4][5][6]
Sigma-Aldrich (Merck)	97%	5 g, 25 g, 100 g[1]
TCI Chemicals	>98.0%	25 g, 100 g
AK Scientific, Inc.	98%	Varies
Ambeed, Inc.	98%	Varies
BLD Pharmatech Ltd.	98%	Varies
Fluorochem	97%	100 g, 500 g[7]
Molekula Ltd	≥ 98%	100g[3]

## Experimental Protocols

**9-Anthraldehyde** is a valuable building block in organic synthesis, frequently employed in the construction of more complex molecules. It also serves as a key component in the development of fluorescent probes for various analytical applications.

### Synthesis of 9-Anthraldehyde

A common laboratory-scale synthesis of **9-Anthraldehyde** involves the Vilsmeier-Haack reaction, using anthracene as the starting material.

Procedure:

- In a 2-liter round-bottomed flask equipped with a mechanical stirrer and reflux condenser, combine 35 g of N-methylformanilide, 35 g of phosphorus oxychloride, 20 ml of o-dichlorobenzene, and 22.5 g of anthracene.[6]
- Heat the mixture on a steam bath with stirring to 90-95 °C over 20 minutes. The anthracene will dissolve, forming a deep red solution, and hydrogen chloride gas will evolve.[6]
- Continue heating for an additional hour.[6]
- After cooling, add a solution of 140 g of crystalline sodium acetate in 250 ml of water.[6]
- Rapidly distill with steam to remove o-dichlorobenzene and most of the methylaniline.[6]
- The residual reddish oil will solidify upon cooling. Break up the solid and decant the aqueous liquor.[6]
- Wash the solid by decantation with two 100-ml portions of 6 N hydrochloric acid, followed by a thorough wash with water.[6]
- Recrystallize the crude solid (22-24 g, m.p. 97-101 °C) from 50 ml of hot glacial acetic acid.[6]
- Filter the bright yellow aldehyde by suction and wash on the filter with 30 ml of methanol. The expected yield is 20-22 g (77-84%) with a melting point of 104.5-105 °C.[6]

## Synthesis of a Schiff Base Ligand

**9-Anthraldehyde** readily undergoes condensation reactions with primary amines to form Schiff bases, which can act as ligands for metal ions.

Procedure for the synthesis of N-(anthracen-9-ylmethylene)-pyridine-2-amine:

- Prepare a mixture of **9-anthraldehyde** and 2-aminopyridine in a suitable solvent such as ethanol.
- The condensation reaction is typically carried out under reflux.[\[2\]](#)
- The resulting Schiff base product can be isolated by filtration upon cooling and recrystallized from an appropriate solvent like absolute ethanol to yield the pure crystalline product.[\[2\]](#)

## Wittig Reaction for Alkene Synthesis

**9-Anthraldehyde** can be converted to a corresponding alkene, such as trans-9-(2-phenylethenyl)anthracene, via the Wittig reaction.[\[8\]](#)

Procedure:

- Combine 0.980 g of benzyltriphenylphosphonium chloride and 0.520 g of **9-anthraldehyde** in a 25-mL Erlenmeyer flask.[\[8\]](#)
- Add 3 mL of dichloromethane to dissolve the reactants.[\[8\]](#)
- While vigorously stirring the mixture, add 1.3 mL of 50% aqueous sodium hydroxide dropwise over approximately 3 minutes.[\[8\]](#)
- Continue to stir the reaction mixture vigorously for an additional 30 minutes.[\[8\]](#)
- The product, trans-9-(2-phenylethenyl)anthracene, can then be isolated and purified using standard techniques such as extraction and recrystallization.[\[8\]](#)

## Applications in Biological Sensing and Imaging

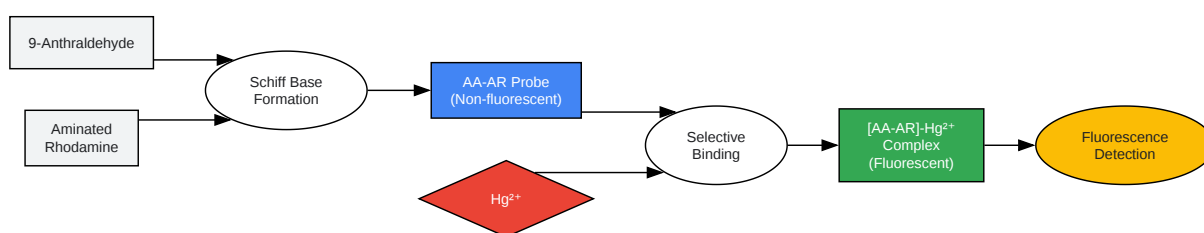
The inherent fluorescence of the anthracene moiety makes **9-Anthraldehyde** and its derivatives valuable tools for developing fluorescent probes for biological applications. These

probes can be designed to detect specific analytes, such as metal ions, or to monitor enzymatic activity.

## Fluorescent Probe for Mercury ( $\text{Hg}^{2+}$ ) Detection

A Schiff base derived from **9-Anthraldehyde** and an aminated rhodamine (AA-AR) has been shown to be a highly selective and sensitive fluorescent sensor for  $\text{Hg}^{2+}$  ions in living cells.[9]

**Sensing Mechanism:** The AA-AR probe exhibits a colorimetric and fluorescent response upon binding to  $\text{Hg}^{2+}$ . The underlying mechanism involves the interaction of the  $\text{Hg}^{2+}$  ion with the Schiff base, leading to a change in the electronic properties of the molecule and a subsequent "turn-on" fluorescence signal.[9] This allows for the detection of trace amounts of  $\text{Hg}^{2+}$  in biological samples.[9]



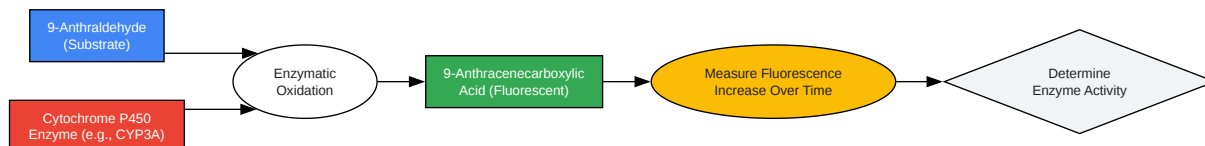
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Caption: Logical workflow for  $\text{Hg}^{2+}$  detection using a **9-Anthraldehyde**-based probe.

## Substrate for Cytochrome P450 Enzyme Activity Assay

**9-Anthraldehyde** can serve as a fluorescent substrate for assaying the activity of Cytochrome P450 (CYP) enzymes, particularly members of the CYP3A family.[5]

**Assay Principle:** CYP enzymes metabolize **9-Anthraldehyde** through an oxidation reaction, converting it into the corresponding fluorescent carboxylic acid. The rate of formation of this fluorescent product can be monitored over time to determine the enzymatic activity.[5] This provides a sensitive and straightforward fluorimetric method for studying CYP enzyme kinetics and inhibition.[5]



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Caption: Experimental workflow for assaying CYP450 enzyme activity.

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